

Application Note: Protocol for Preparing n-Tetracontane-d82 Stock Solutions

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Compound of Interest

Compound Name: *n*-Tetracontane-d82

Cat. No.: B12307479

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Audience: Researchers, scientists, and drug development professionals.

Introduction

n-Tetracontane-d82 (C40D82) is the deuterated form of n-Tetracontane, a long-chain alkane. Due to its chemical inertness and distinct mass spectrometric signature, it serves as an excellent internal standard for analytical applications, particularly in gas chromatography (GC) and liquid chromatography-mass spectrometry (LC-MS). Accurate quantification of analytes relies on the precise preparation of internal standard stock solutions. This document provides a detailed protocol for the preparation of **n-Tetracontane-d82** stock and working solutions, ensuring accuracy and reproducibility in experimental workflows.

Physicochemical Data and Properties

All quantitative data for **n-Tetracontane-d82** and its non-deuterated form are summarized in the table below. This information is critical for accurate weighing and solvent selection.

Property	Value	Reference
Chemical Name	n-Tetracontane-d82	N/A
Synonyms	Perdeuterated n-Tetracontane	N/A
CAS Number	1219802-99-9	[1]
Molecular Formula	C40D82	[2]
Molecular Weight	~645.59 g/mol	Calculated
Appearance	White solid, powder, or flakes	[3][4]
Melting Point	80 - 84 °C	[4]
Purity	Typically ≥97%	
Solubility	Soluble in chloroform and hot toluene; slightly soluble in methanol; insoluble in water.	Other suitable solvents include hexane, heptane, and isooctane.
Storage	Store in a dry, cool, and well-ventilated place.	N/A

Safety Precautions

Before starting any experimental work, it is crucial to read the Safety Data Sheet (SDS). Standard laboratory safety practices should be strictly followed.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Ventilation:** Handle **n-Tetracontane-d82** powder and all organic solvents in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors.
- **Handling:** Avoid contact with skin, eyes, and clothing. In case of contact, rinse the affected area immediately with plenty of water.
- **Spills:** In case of a spill, sweep up the solid material, avoiding dust formation, and place it in a suitable container for disposal.

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps for preparing a primary stock solution (e.g., 1 mg/mL) and subsequent working solutions.

3.1. Materials and Equipment

- **n-Tetracontane-d82** (solid, ≥97% purity)
- High-purity solvent (e.g., Chloroform, Toluene, Hexane, HPLC grade or higher)
- Analytical balance (4-decimal place readability)
- Class A volumetric flasks (e.g., 10 mL, 25 mL, 50 mL)
- Calibrated micropipettes and tips
- Amber glass vials with PTFE-lined caps
- Spatula and weighing paper/boat
- Vortex mixer
- Ultrasonic bath (sonicator)

3.2. Preparation of Primary Stock Solution (1 mg/mL)

- **Equilibration:** Allow the container of **n-Tetracontane-d82** to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh approximately 10 mg of **n-Tetracontane-d82** solid using an analytical balance. Record the exact weight.
- **Transfer:** Carefully transfer the weighed solid into a 10 mL Class A volumetric flask.
- **Dissolution:** Add a small volume (e.g., 4-5 mL) of the chosen solvent (e.g., chloroform) to the flask. Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer or place the flask in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.

- **Dilution to Volume:** Once the solid is fully dissolved and the solution is clear, add the solvent to the calibration mark on the volumetric flask.
- **Homogenization:** Cap the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- **Storage:** Transfer the primary stock solution into a clearly labeled amber glass vial. Store in a refrigerator at 2-8°C, protected from light.

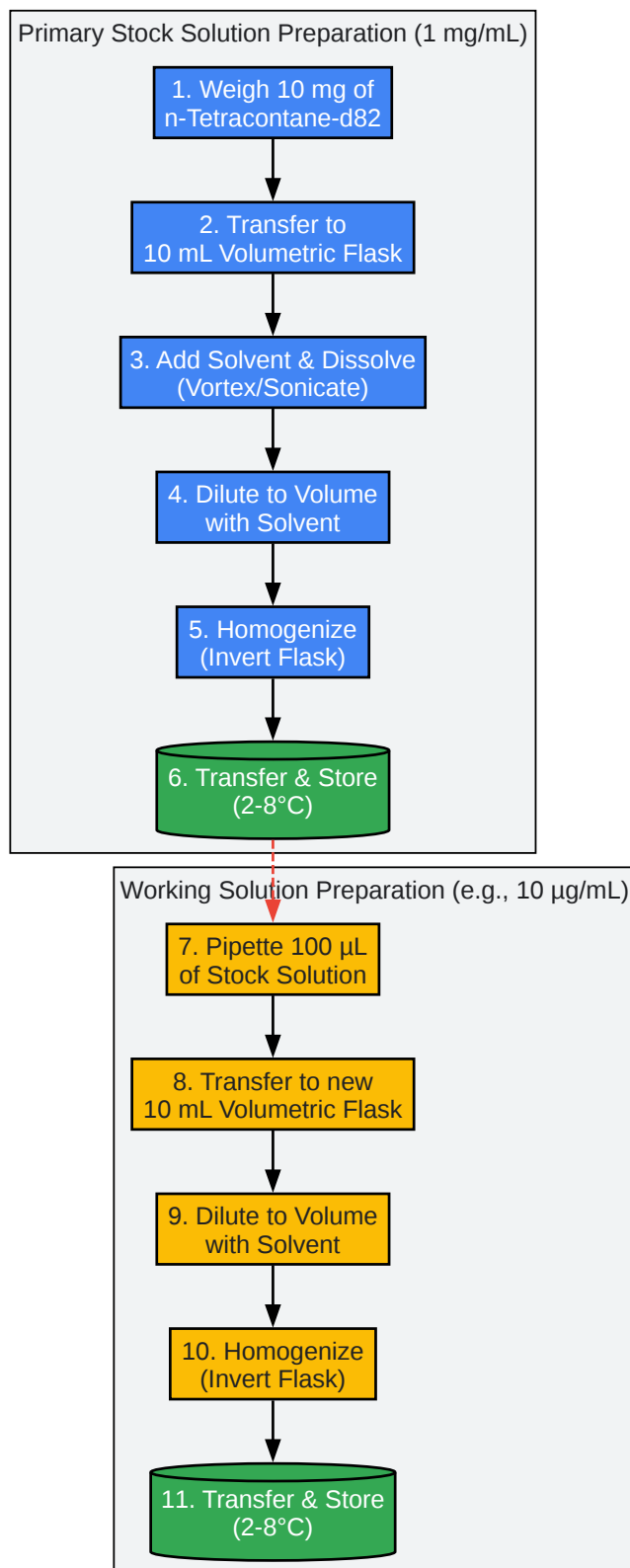
3.3. Preparation of Working Solutions (e.g., 10 µg/mL)

Working solutions are prepared by diluting the primary stock solution. The following is an example of preparing a 10 µg/mL working solution.

- **Calculation ($C_1V_1 = C_2V_2$):**
 - C_1 = Concentration of Primary Stock Solution (1000 µg/mL)
 - V_1 = Volume of Primary Stock Solution to transfer (?)
 - C_2 = Desired concentration of Working Solution (10 µg/mL)
 - V_2 = Final volume of Working Solution (e.g., 10 mL)
 - $V_1 = (C_2 * V_2) / C_1 = (10 \text{ µg/mL} * 10 \text{ mL}) / 1000 \text{ µg/mL} = 0.1 \text{ mL} = 100 \text{ µL}$
- **Transfer:** Using a calibrated micropipette, transfer 100 µL of the 1 mg/mL primary stock solution into a 10 mL Class A volumetric flask.
- **Dilution and Homogenization:** Dilute to the calibration mark with the appropriate solvent (e.g., hexane). Cap the flask and invert 15-20 times to ensure homogeneity.
- **Storage:** Transfer the working solution to a labeled amber glass vial and store under the same conditions as the primary stock solution.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of **n-Tetracontane-d82** stock and working solutions.



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Caption: Workflow for **n-Tetracontane-d82** stock and working solution preparation.

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